

Application Notes and Protocols: Preparation of YM-341619 Stock Solution in DMSO

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Compound of Interest

Compound Name: YM-341619

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This document provides a detailed protocol for the preparation, storage, and handling of **YM-341619** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent. **YM-341619** is a potent and orally active STAT6 inhibitor, crucial for research in allergic diseases such as asthma.^[1]

Compound Information

A summary of the essential chemical properties of **YM-341619** is presented in the table below. This information is critical for accurate preparation of stock solutions.

Parameter	Value	Reference
Molecular Weight	458.44 g/mol	[1]
CAS Number	643082-52-4	[1]
Formula	C22H21F3N4O3	
Purity	>98% (Recommended)	-
Appearance	Crystalline solid	-
Solvent	DMSO	[1]

Experimental Protocol: Preparation of a 10 mM YM-341619 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **YM-341619** in DMSO. This concentration is a common starting point for in vitro and in vivo studies.

Materials:

- **YM-341619** powder
- Anhydrous or molecular sieve-dried DMSO (Biotechnology grade or higher)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Acclimatize Reagents: Allow the **YM-341619** powder and DMSO to reach room temperature before opening to prevent condensation.
- Weighing **YM-341619**:
 - Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh out the desired amount of **YM-341619** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.4584 mg of **YM-341619**.
- Solvent Addition:
 - Using a calibrated pipette, add the calculated volume of DMSO to the tube containing the **YM-341619** powder.

- To continue the example, add 100 μ L of DMSO to the 0.4584 mg of **YM-341619**.
- Dissolution:
 - Tightly cap the tube or vial.
 - Vortex the solution for 1-2 minutes until the **YM-341619** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - For ease of use and to minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Calculations for Stock Solution Preparation:

The following formula can be used to calculate the required mass of **YM-341619** for a desired concentration and volume:

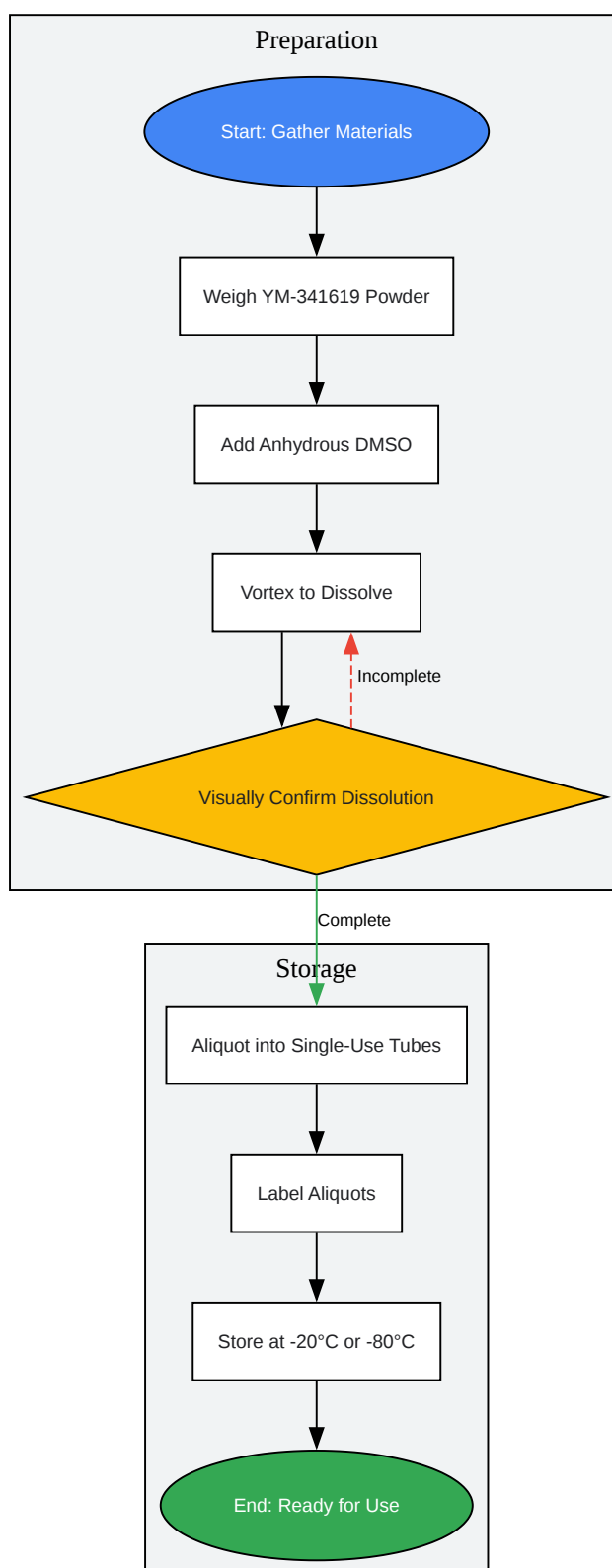
$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for 1 mL of 10 mM Stock Solution:

- $\text{Mass (g)} = (10 \times 10^{-3} \text{ mol/L}) \times (1 \times 10^{-3} \text{ L}) \times 458.44 \text{ g/mol}$
- $\text{Mass (g)} = 0.00045844 \text{ g}$
- $\text{Mass (mg)} = 0.45844 \text{ mg}$

Experimental Workflow

The following diagram illustrates the workflow for preparing the **YM-341619** stock solution.



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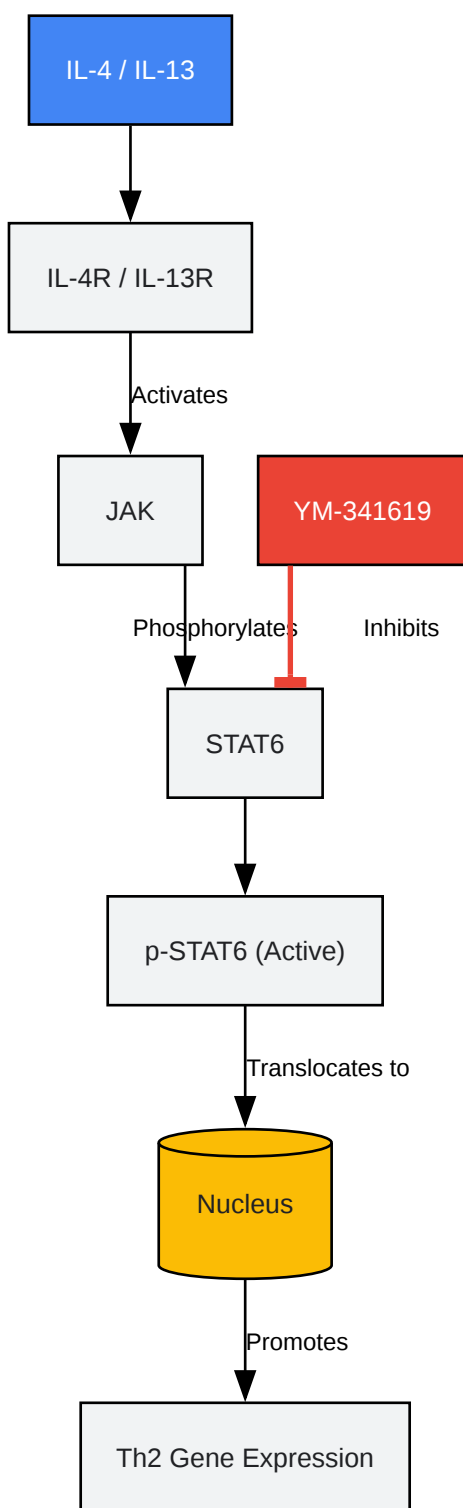
Caption: Workflow for preparing **YM-341619** stock solution.

Safety Precautions

- Always handle **YM-341619** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **YM-341619** and DMSO for detailed safety and handling information.
- Dispose of all waste materials according to institutional and local regulations.

Signaling Pathway

The following diagram illustrates the inhibitory action of **YM-341619** on the STAT6 signaling pathway.



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Caption: **YM-341619** inhibits STAT6 phosphorylation.

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References

- 1. medchemexpress.com [medchemexpress.com]
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